Technical Support Center: 4-Bromoisoxazole Solubility Optimization

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Compound of Interest

Compound Name:	*4-Bromo-3-methyl-5-phenylisoxazole*
CAS No.:	*31301-50-5*
Cat. No.:	*B1315182*

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Executive Summary & Chemical Profile[1][2]

4-Bromoisoxazole presents a unique solubility challenge due to its hybrid physicochemical nature. It possesses a polar heterocyclic core (isoxazole ring) susceptible to hydrogen bonding interactions, yet the bromine substituent imparts significant lipophilicity.

Critically, with a melting point of 38–43°C, this compound exists at the thermodynamic boundary between solid and liquid under standard laboratory conditions. This "low-melting solid" characteristic is the primary cause of "oiling out" during crystallization and purification.

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Property	Value	Implication for Solvent Selection
Physical State	Solid (Low MP: 38–43°C)	High risk of oiling out in hot recrystallization; requires temperature control < 30°C for solid handling.
Polarity	Moderate	Soluble in medium-polarity solvents (DCM, EtOAc); insoluble in water; sparingly soluble in pure alkanes.
Reactivity	Base-Sensitive	AVOID strong bases (e.g., NaOH, NaOEt) in protic solvents to prevent isoxazole ring cleavage.
LogP (Est.)	~1.3 - 1.6	Lipophilic enough for efficient extraction into organic phases from aqueous reaction mixtures.

Module 1: Solvent Selection Framework

Do not rely on trial-and-error. Use this logic gate to select the correct solvent system based on your specific experimental phase.

Solvent Compatibility Matrix

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Solvent Class	Specific Solvents	Status	Technical Rationale
Chlorinated	Dichloromethane (DCM), Chloroform	Preferred	Excellent solubility due to polarizability match. Ideal for extractions and NMR (ngcontent-ng-c1989010908="" _nghost-ng-c2193002942="" class="inline ng-star-inserted">).
Ethers	THF, Diethyl Ether, 1,4-Dioxane	Preferred	High solubility. THF is the gold standard for lithiation/coupling reactions.
Alcohols	Ethanol, Methanol	Conditional	Good solubility but potential nucleophilic interference in sensitive substitutions. Good for recrystallization (with water).
Aprotic Polar	DMSO, DMF, Acetonitrile	Use with Caution	High solubility but difficult to remove (high BP). Use only if reaction thermodynamics require high T or dielectric constants.
Alkanes	Hexanes, Heptane	Anti-Solvent	Poor solubility.[1][2] Use only to precipitate the product from a

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			richer solvent (e.g., DCM or EtOAc).
Water	Water	Incompatible	Insoluble. Use only as a wash phase or anti-solvent in controlled precipitations.

Decision Logic for Solvent Selection

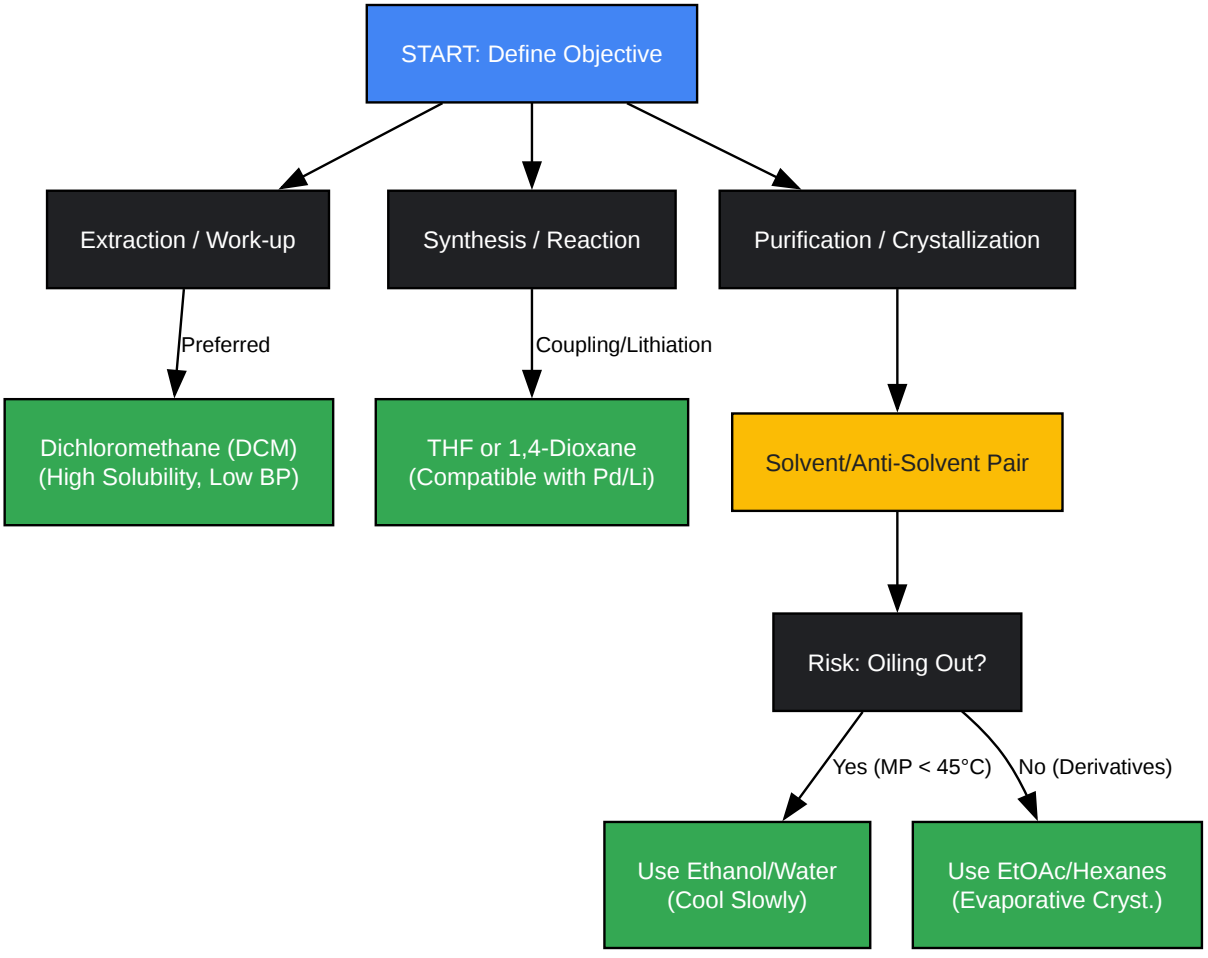

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Figure 1: Decision tree for selecting the optimal solvent based on experimental intent.

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Module 2: Troubleshooting & FAQs

This section addresses specific failure modes reported by users handling 4-bromoisoxazole.

Q1: My product "oils out" instead of crystallizing during recrystallization. How do I fix this?

Diagnosis: The melting point of 4-bromoisoxazole (38–43°C) is lower than the boiling point of common recrystallization solvents. If you saturate a solution at 60°C and cool it, the compound separates as a liquid (oil) before it can organize into a crystal lattice. Corrective Protocol:

- Lower the Temperature: Do not heat above 35°C during dissolution.
- Solvent Switch: Use a DCM/Hexane system. Dissolve the compound in minimal DCM at room temperature. Add Hexane dropwise until turbidity appears.[3]
- Seed It: Add a seed crystal of pure 4-bromoisoxazole.
- The "Freezer Trick": Place the turbid solution immediately in a -20°C freezer. The rapid drop in solubility at low kinetic energy encourages lattice formation over oil separation.

Q2: I see low yields in aqueous workups. Is the compound water-soluble?

Diagnosis: While "insoluble" in water, 4-bromoisoxazole has moderate polarity. In large-volume aqueous washes (especially if methanol/ethanol was the reaction solvent), significant product is lost to the aqueous phase. Corrective Protocol:

- Salting Out: Saturate the aqueous phase with NaCl (Brine) to increase ionic strength, forcing the organic isoxazole back into the organic layer.
- Back-Extraction: Wash the aqueous layer 3x with DCM, not just once. DCM is superior to Diethyl Ether for recovering isoxazoles due to better dipole interactions.

Q3: My NMR spectrum in shows broad peaks. Is it aggregating?

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Diagnosis: Broadening often indicates dynamic exchange or viscosity issues, but for 4-bromoisoxazole, it usually implies wet solvent. The nitrogen lone pair can hydrogen bond with trace water, causing broadening. Corrective Protocol:

- Filter the NMR sample through a small plug of anhydrous

  or basic alumina directly into the NMR tube.
- Switch to DMSO-

  if the problem persists; the high polarity of DMSO breaks up intermolecular aggregates.

Module 3: Critical Experimental Protocols

Protocol A: Gravimetric Solubility Determination

Use this method to validate a new solvent system before committing valuable starting material.

Objective: Determine saturation limit (

) in mg/mL at

.

- Preparation: Weigh a clean, dry 2mL vial (

).
- Saturation: Add 100 mg of 4-bromoisoxazole to the vial.
- Solvent Addition: Add the test solvent in 50

  increments, vortexing for 30 seconds between additions.
- Observation: Stop when the solid just disappears (clear solution). Record volume (

).
- Verification (Evaporation): If unsure of saturation, filter the supernatant, evaporate a known volume, and weigh the residue.

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Protocol B: Purification via "Dry Loading" (Recommended)

Due to solubility issues in non-polar mobile phases, standard liquid injection for chromatography often leads to band streaking.



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Figure 2: Dry loading workflow to prevent solubility-related band broadening during chromatography.

References

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- Reichardt, C. (2003). Solvents and Solvent Effects in Organic Chemistry. Wiley-VCH. (General reference for solvent polarity/dielectric constants applied in Module 1).

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